

(S)-Beflubutamid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (S)-beflubutamid

Cat. No.: B1532945

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Abstract

This technical guide provides an in-depth overview of **(S)-beflubutamid**, a potent herbicidal molecule. It covers its chemical identity, mechanism of action, and key experimental data. Detailed protocols for its synthesis, herbicidal activity assessment, and environmental fate analysis are provided to facilitate further research and development.

Chemical Identity

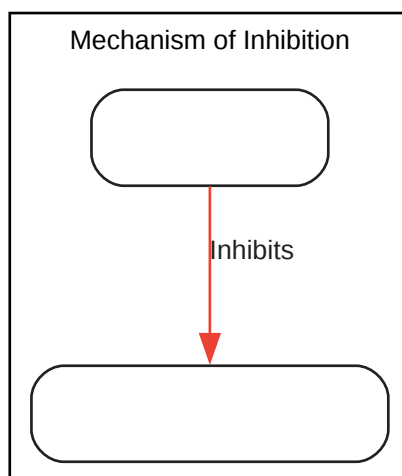
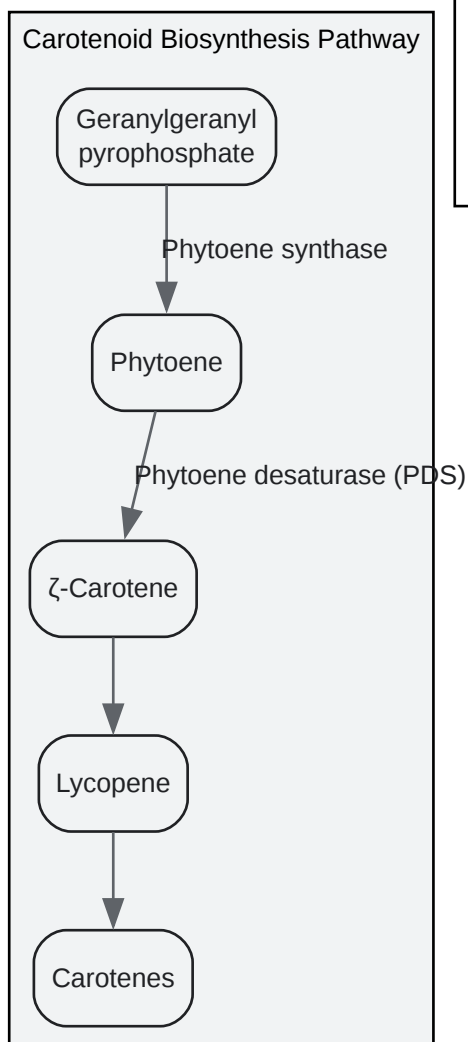
Parameter	Value	Reference
IUPAC Name	(2S)-N-benzyl-2-[4-fluoro-3-(trifluoromethyl)phenoxy]butanamide	[1][2]
CAS Number	113614-09-8	[1][2]
Molecular Formula	C ₁₈ H ₁₇ F ₄ NO ₂	[1]
Molecular Weight	355.33 g/mol	[1]

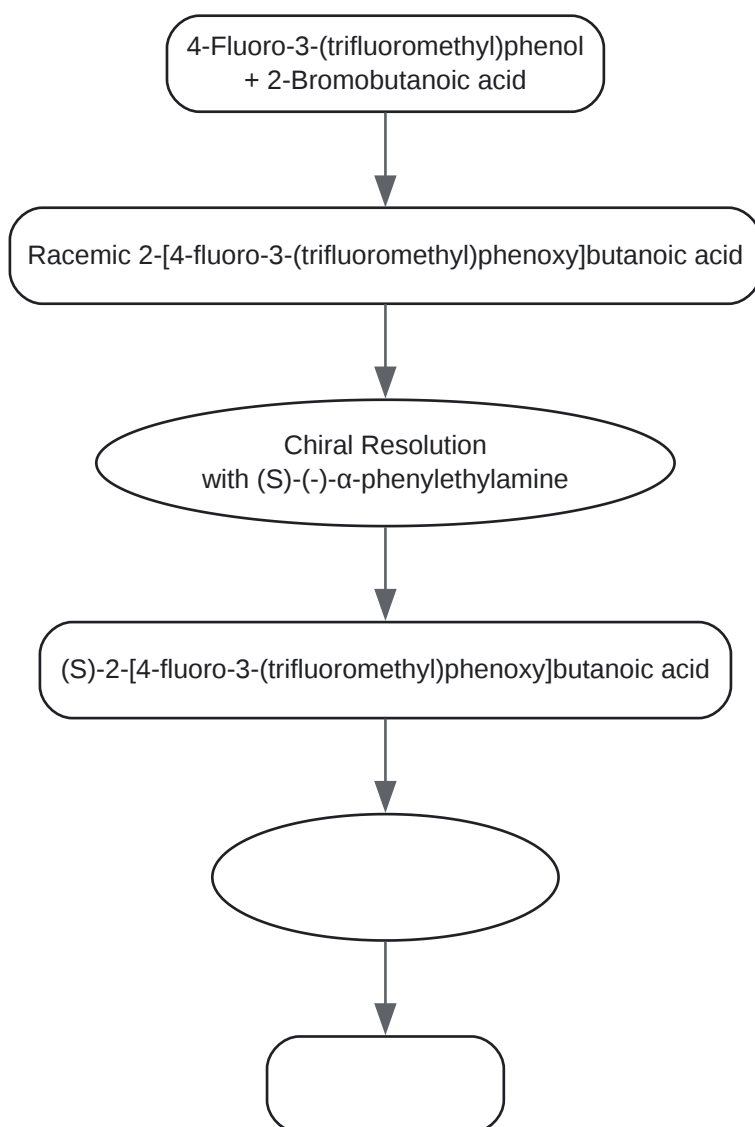
Mechanism of Action: Inhibition of Carotenoid Biosynthesis

(S)-beflubutamid is a selective herbicide that acts by inhibiting the biosynthesis of carotenoids in susceptible plant species. Its primary target is the enzyme phytoene desaturase (PDS), a key component of the carotenoid biosynthesis pathway.

By inhibiting PDS, **(S)-beflubutamid** prevents the conversion of phytoene to ζ -carotene. This blockage leads to the accumulation of phytoene and a deficiency in downstream carotenoids. Carotenoids play a crucial role in protecting chlorophyll from photo-oxidation. Their absence results in the characteristic "bleaching" of the plant tissue, followed by growth inhibition and eventual death.

The (S)-enantiomer of beflubutamid is significantly more active than the (R)-enantiomer, demonstrating a high degree of stereoselectivity in its interaction with the target enzyme.





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- 2. The synthesis method of Bflubutamid-M_Chemicalbook [chemicalbook.com]

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